

Safeguarding Your Research: A Comprehensive Guide to Handling dAURK-4

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Compound of Interest

Compound Name: dAURK-4
Cat. No.: B12424406

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **dAURK-4**, a potent and selective AURKA (Aurora A) degrader used in anticancer research.^{[1][2]} Adherence to these procedural, step-by-step instructions is critical for minimizing risk and ensuring the integrity of your experiments.

Hazard Identification and Classification

dAURK-4 is classified with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.^[3]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.^[3]

These classifications necessitate careful handling and disposal to protect both laboratory personnel and the environment.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against exposure. The following table summarizes the required PPE for handling **dAURK-4**.

PPE Category	Item	Specification	Purpose
Eye Protection	Safety Glasses with Side Shields	ANSI Z87.1 certified	Protects eyes from splashes and airborne particles.
Hand Protection	Nitrile Gloves	Chemically resistant, disposable	Prevents skin contact with the compound.
Body Protection	Laboratory Coat	Standard	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary for large spills or when generating dust/aerosols.	Prevents inhalation of dust or aerosols.

Safe Handling and Storage Protocols

Proper handling and storage are crucial for maintaining the stability of **dAURK-4** and ensuring a safe working environment.

Procedure	Protocol	Rationale
Handling	Avoid inhalation, and contact with eyes and skin.[3]	Minimizes potential for accidental exposure.
Avoid dust and aerosol formation.[3]	Prevents airborne dissemination of the compound.	
Use only in areas with appropriate exhaust ventilation.[3]	Ensures airborne contaminants are removed from the breathing zone.	
Do not eat, drink, or smoke when using this product.[3]	Prevents ingestion of the compound.	
Wash skin thoroughly after handling.[3]	Removes any potential residual contamination.	
Storage	Keep container tightly sealed in a cool, well-ventilated area. [3]	Prevents degradation and release of the compound.
Keep away from direct sunlight and sources of ignition.[3]	Maintains chemical stability.	
Store at -20°C (powder) or -80°C (in solvent).[3]	Ensures long-term stability of the compound.	

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is critical.

Scenario	Action
Spill	Use full personal protective equipment.[3] Avoid breathing vapors, mist, dust, or gas.[3] Ensure adequate ventilation.[3] Absorb solutions with finely-powdered liquid-binding material (e.g., diatomite).[3] Decontaminate surfaces and equipment by scrubbing with alcohol.[3]
Eye Contact	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water.[3] Separate eyelids with fingers to ensure adequate flushing.[3] Promptly call a physician.[3]
Skin Contact	Rinse skin thoroughly with large amounts of water.[3] Remove contaminated clothing and shoes and call a physician.[3]
Inhalation	Immediately relocate self or casualty to fresh air.[3]
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3] Rinse mouth.[3]

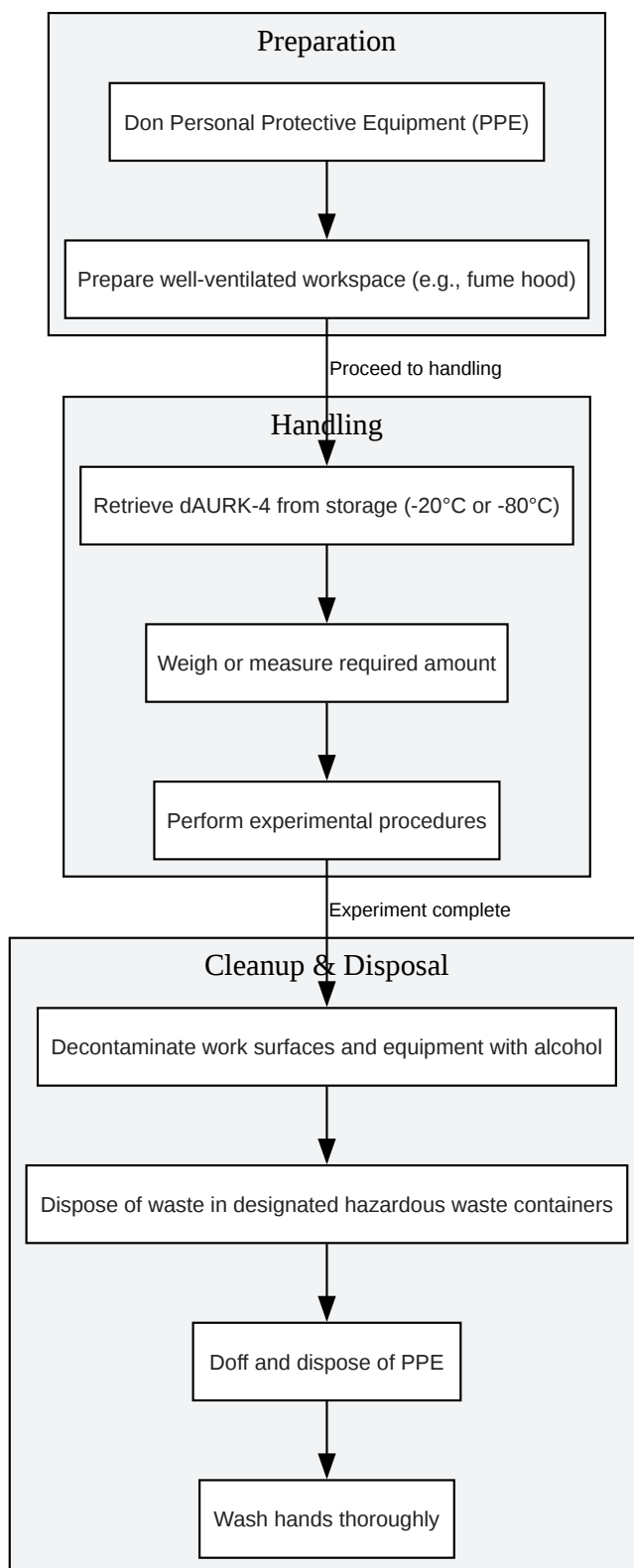
Disposal Plan

Proper disposal of **dAURK-4** and its containers is essential to prevent environmental contamination.

Waste Type	Disposal Method
Unused Product	Dispose of contents/container to an approved waste disposal plant.[3]
Contaminated Materials (e.g., gloves, absorbent pads)	Dispose of as hazardous waste in accordance with local, state, and federal regulations.

Experimental Workflow for Handling dAURK-4

The following diagram outlines the standard operational workflow for handling **dAURK-4** in a laboratory setting, from initial preparation to final disposal.



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dAURK-4 Handling and Disposal Workflow

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